

Application Notes: Mullite in Refractory Bricks

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Mullite**

Cat. No.: **B073837**

[Get Quote](#)

1.0 Introduction

Mullite ($3\text{Al}_2\text{O}_3 \cdot 2\text{SiO}_2$) is the only stable binary compound in the alumina-silica system and is rarely found in nature.^{[1][2]} Consequently, the **mullite** used in industrial applications is synthetically produced.^[1] **Mullite** refractory bricks are high-alumina refractory materials with **mullite** as the main crystalline phase, typically containing 65% to 75% alumina.^{[3][4]} These bricks are renowned for their exceptional performance at high temperatures, making them indispensable in various industrial sectors.^[5] Their unique combination of properties, including high refractoriness, low thermal expansion, and excellent chemical stability, makes them a preferred choice for lining furnaces, kilns, and other vessels operating under extreme thermal and chemical stress.^{[5][6]}

The synthesis of **mullite** for refractory applications is primarily achieved through two methods: sintering and electrofusion.^{[1][7]} The choice between sintered and fused **mullite** depends on the specific application requirements, as their microstructures and resultant properties differ.^{[1][4]} Fused **mullite** generally exhibits better volume stability at high temperatures and superior thermal shock resistance.^[1]

2.0 Key Properties of **Mullite** Refractory Bricks

Mullite's unique crystal structure imparts a range of desirable properties for high-temperature applications.^[8]

- **High Refractoriness and Thermal Stability:** **Mullite** bricks can withstand service temperatures up to 1800°C. They exhibit a high refractoriness-under-load (RUL), with softening beginning

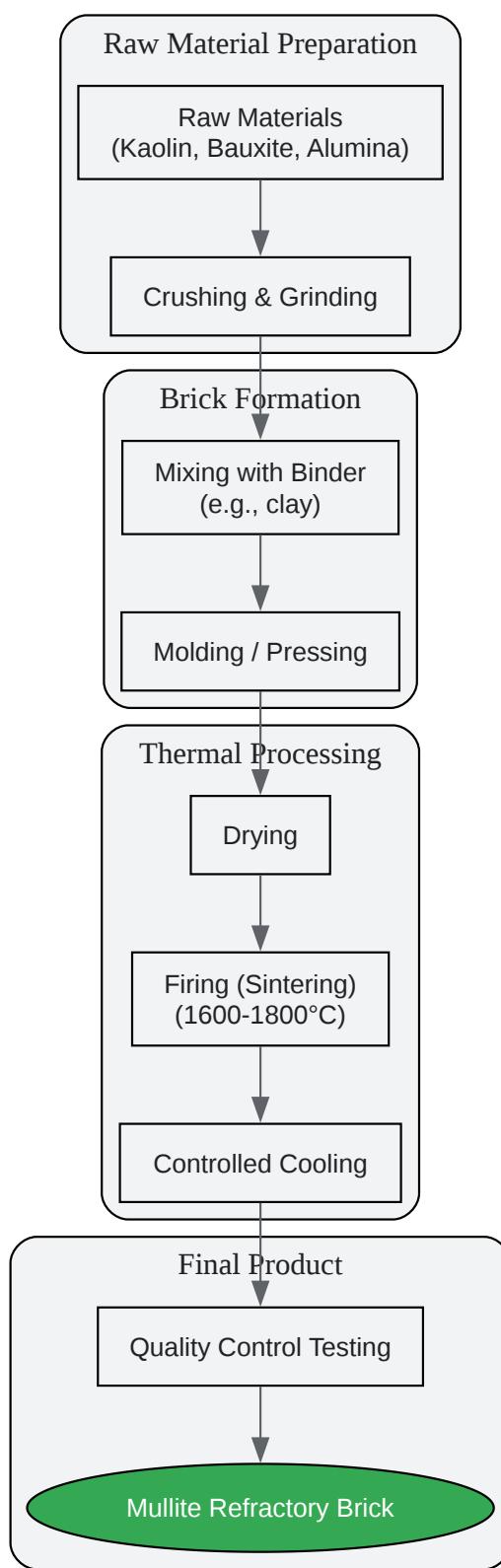
at approximately 1600-1700°C, which allows them to bear significant mechanical stress at elevated temperatures without deformation.[4][9]

- Excellent Thermal Shock Resistance: A relatively low coefficient of thermal expansion minimizes the internal stresses caused by rapid temperature fluctuations, granting **mullite** bricks excellent resistance to thermal shock, cracking, and spalling.[2][5]
- High Creep Resistance: Creep, the tendency of a material to deform over time under constant load at high temperatures, is a critical failure mechanism in refractories.[10] **Mullite**'s stable crystal structure provides high resistance to creep, ensuring dimensional stability and long service life in furnace linings.[8][10]
- Chemical Stability and Corrosion Resistance: **Mullite** demonstrates strong resistance to chemical attack from various slags, gases, and molten salts, making it suitable for harsh chemical environments found in metallurgical and petrochemical industries.[4][5]
- Low Thermal Conductivity: These bricks are excellent insulators, which helps to reduce heat loss from furnaces and kilns, thereby improving energy efficiency and maintaining stable internal temperatures.[11]

3.0 Manufacturing Process & Applications

3.1 Manufacturing The production of **mullite** refractory bricks involves the high-temperature firing of raw materials such as bauxite, kaolin, and other alumino-silicate materials. The process leads to the formation of interlocking **mullite** crystals that provide the brick's characteristic strength and thermal stability.

- Sintered **Mullite** Bricks: These are produced by mixing raw materials, such as high-alumina bauxite clinker and clay binders, which are then molded and fired at temperatures below the melting point, typically up to 1600°C.[7][12] The resulting bricks have fine-grained crystals and high strength.[1]
- Fused **Mullite** Bricks: Raw materials are melted in an electric arc furnace at temperatures exceeding 2000°C and then cast into molds.[12] This process yields larger crystals and results in better thermal shock resistance compared to sintered products.[4]

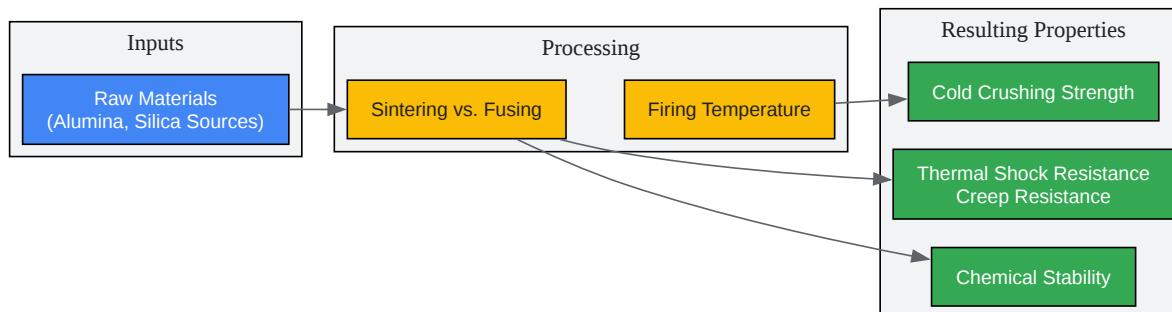


[Click to download full resolution via product page](#)

Caption: Manufacturing workflow for sintered **mullite** refractory bricks.

3.2 Industrial Applications The robust properties of **mullite** bricks make them suitable for a wide array of high-temperature industrial applications.[5][13]

- Metallurgical Industry: Used in the linings of blast furnaces, hot blast stoves, and steel ladles where they endure extreme temperatures and chemical erosion from molten metal and slag. [14][15]
- Glass Manufacturing: Employed in the construction of glass furnace crowns, ports, and regenerators due to their ability to withstand high temperatures and corrosive melts.[13][15]
- Ceramics Industry: Essential for kiln linings and kiln furniture (e.g., saggers, plates) where temperature uniformity and resistance to thermal cycling are critical for product quality.[3][15]
- Petrochemical and Chemical Industries: Line cracking furnaces, reactors, and incinerators, providing resistance to chemical attack and high temperatures.[3][11]
- Cement Industry: Used in the lining of cement kilns to protect the shell from abrasive materials and high process temperatures.[9][13]



[Click to download full resolution via product page](#)

Caption: Relationship between inputs, processing, and final properties.

4.0 Quantitative Data

The properties of **mullite** refractory bricks can vary based on the manufacturing process and the precise chemical composition. The following tables summarize typical data for different types of **mullite**-based bricks.

Table 1: Typical Properties of Sintered **Mullite** Bricks

Property	Value	Reference
Al ₂ O ₃ Content (%)	65 - 75	[9]
Refractoriness (°C)	≥ 1790	[4]
Refractoriness Under Load (0.2 MPa, °C)	1600 - 1700	[4][9]
Cold Crushing Strength (MPa)	70 - 260	[4][9]
Bulk Density (g/cm ³)	2.5 - 2.7	[16]

| Apparent Porosity (%) | 17 - 22 |[16] |

Table 2: Properties of Corundum-**Mullite** Bricks

Property	Value	Reference
Al ₂ O ₃ Content (%)	70 - 90	[17]
Bulk Density (g/cm ³)	2.6 - 2.9	[17]
Apparent Porosity (%)	≤ 18	[17]
Cold Crushing Strength (MPa)	≥ 70	[17]
Refractoriness Under Load (0.2 MPa, °C)	≥ 1700	[17]

| Thermal Shock Resistance (1100°C, water quench) | ≥ 25 cycles |[17] |

Table 3: Creep Rate Data for **Mullite** Refractories

Material Type	Temperature (°C)	Stress (MPa)	Creep Rate (s ⁻¹)	Reference
Commercial				
Mullite (BP, Durital)	1300	0.2 - 0.6	~10 ⁻¹¹	[18]
Commercial				
Mullite (BP, Durital)	1450	0.2 - 0.6	~10 ⁻¹⁰	[18]
Low Creep Mullite Brick	1300 (for 50h)	N/A	0.8% total creep	[16]

| Sintered **Mullite** Brick | 1450 (for 50h) | N/A | 0.87% - 0.98% total creep |[\[16\]](#) |

Experimental Protocols

The following protocols are based on standard test methods from ASTM International for characterizing the physical and mechanical properties of refractory bricks.

Protocol 1: Determination of Apparent Porosity, Water Absorption, and Bulk Density (Based on ASTM C20)[\[19\]](#)

1. Objective: To determine the percentage of open pores and the bulk density of a fired refractory specimen. These properties are critical indicators of a brick's potential resistance to slag penetration and its thermal conductivity.[\[19\]](#)

2. Apparatus:

- Balance sensitive to 0.1 g.
- Drying oven capable of maintaining 110°C.
- Boiling apparatus and a vessel for submersion in water.
- Suspension apparatus for weighing the specimen while suspended in water.

3. Sample Preparation:

- Prepare a test specimen of approximately 25 to 30 in³ (410-490 cm³) from a representative brick.

- Dry the specimen to a constant weight in the oven at 110°C.
- Record the dry weight (D).

4. Procedure:

- Place the dried specimen in a vessel and immerse it in water. Boil for 2 hours to ensure all open pores are filled with water.
- Allow the specimen to cool to room temperature while still fully submerged.
- Remove the specimen, quickly pat the surface with a damp cloth to remove excess water, and record the saturated weight (W).
- Using the suspension apparatus, weigh the saturated specimen while it is fully suspended in water. Record the suspended weight (S).

5. Calculations:

- Apparent Porosity (%): $P = [(W - D) / (W - S)] * 100$
- Water Absorption (%): $A = [(W - D) / D] * 100$
- Bulk Density (g/cm³): $B = D / (W - S)$

Protocol 2: Determination of Cold Crushing Strength (CCS) (Based on ASTM C133)[20][21]

1. Objective: To measure the maximum compressive load a refractory brick can withstand at room temperature. This indicates its structural integrity for use in construction.[21]

2. Apparatus:

- Compression testing machine conforming to ASTM E4 requirements, with a spherical bearing block.[20]

3. Sample Preparation:

- Cut at least five test specimens from representative bricks. A common size is a 2-inch (51 mm) cube.
- Ensure the two bearing surfaces are flat and parallel.

4. Procedure:

- Place the specimen centrally on the lower bearing block of the testing machine.

- For dense bricks, place a fiberboard packing material between the specimen and the machine platens. For insulating bricks, apply the load directly.[20][22]
- Bring the upper bearing block into contact with the specimen.
- Apply a uniform compressive load at a specified rate until the specimen fails.
- Record the maximum load (W) applied.

5. Calculation:

- Cold Crushing Strength (MPa or psi): $S = W / A$
- Where S is the CCS, W is the total maximum load, and A is the average of the top and bottom bearing areas of the specimen.

Protocol 3: Determination of Modulus of Rupture (MOR) (Based on ASTM C133)[20][21]

1. Objective: To measure the flexural strength (resistance to bending) of a refractory brick at room temperature.[20]

2. Apparatus:

- Mechanical or hydraulic testing machine capable of applying a load in three-point bending.
- Two support bearing cylinders and one load-applying bearing cylinder.

3. Sample Preparation:

- Prepare at least five specimens, typically whole bricks (9 x 4.5 x 2.5 in).

4. Procedure:

- Place the test specimen on the two support cylinders, which are set at a specific span (e.g., 7 inches for a 9-inch brick).
- Apply the load to the top surface of the specimen at its center via the third cylinder.
- Apply the load at a constant rate until fracture occurs.
- Record the maximum load (P) applied.

5. Calculation:

- Modulus of Rupture (MPa or psi): $MOR = 3PL / 2bd^2$
- Where P is the maximum load, L is the distance between the supports, b is the width of the specimen, and d is the depth of the specimen.[20]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cnref.cn [cnref.cn]
- 2. mdpi.com [mdpi.com]
- 3. What is mullite brick? [firebirdref.com]
- 4. rsrefractoryfirebrick.com [rsrefractoryfirebrick.com]
- 5. keruirefra.wixsite.com [keruirefra.wixsite.com]
- 6. espublisher.com [espublisher.com]
- 7. Creep rate of low creep mullite brick 1 | [ccefire.com]
- 8. mdpi.com [mdpi.com]
- 9. rongshengrefractory.com [rongshengrefractory.com]
- 10. hxleadingrefractory.com [hxleadingrefractory.com]
- 11. jucosrefractories.com [jucosrefractories.com]
- 12. espublisher.com [espublisher.com]
- 13. keruirefra.wixsite.com [keruirefra.wixsite.com]
- 14. Application of Mullite Composite Refractories in Different Industries [aluminabricks.com]
- 15. krbrick.com [krbrick.com]
- 16. cheapfirebricks.com [cheapfirebricks.com]
- 17. xintairefractory.com [xintairefractory.com]
- 18. info.ornl.gov [info.ornl.gov]
- 19. matestlabs.com [matestlabs.com]
- 20. forneyonline.com [forneyonline.com]
- 21. store.astm.org [store.astm.org]

- 22. Evaluation of Test Methods for Refractory Bricks: A Comparison and Validity Study of some Cold Crushing Strength Standards - refractories WORLDFORUM [refractories-worldforum.com]
- To cite this document: BenchChem. [Application Notes: Mullite in Refractory Bricks]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b073837#application-of-mullite-in-refractory-bricks\]](https://www.benchchem.com/product/b073837#application-of-mullite-in-refractory-bricks)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com